Personal protective equipment for handling Entrectinib-d4

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Compound of Interest

Compound Name:	*Entrectinib-d4*
Cat. No.:	*B15136519*

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Essential Safety and Handling Guide for **Entrectinib-d4**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Entrectinib-d4**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

Hazard Identification:

Entrectinib-d4 should be handled as a hazardous substance. Based on the safety data for the parent compound, Entrectinib, it is classified with the following hazards:

- Skin irritation[1]
- Serious eye damage[1]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled[1]
- May cause an allergic skin reaction[1]

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- Suspected of causing genetic defects[1]
- Suspected of damaging fertility or the unborn child

Personal Protective Equipment (PPE)

All personnel must wear the following PPE when handling **Entrectinib-d4**.

PPE Component	Specification	Rationale
Gloves	Chemical-resistant, disposable (e.g., double-gloving with nitrile)	To prevent skin contact.
Eye Protection	Tightly fitting safety goggles with side-shields	To protect eyes from splashes and dust.
Lab Coat	Disposable, solid-front, back-closing gown	To protect skin and clothing from contamination.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher)	To prevent inhalation of aerosolized particles or dust.
Shoe Covers	Disposable	To prevent the spread of contamination outside the work area.

Operational Plan: Handling and Storage

Engineering Controls:

- All handling of **Entrectinib-d4** powder should be conducted in a designated area within a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Cover the work surface with a disposable, plastic-backed absorbent pad.

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- Donning PPE: Put on all required PPE as specified in the table above before entering the designated handling area.
- Weighing and Reconstitution:
  - Handle the solid form of **Entrectinib-d4** with care to avoid generating dust.
  - If preparing a solution, add the solvent slowly and carefully to the powder to avoid splashing.
- Post-Handling:
  - After handling, wipe down the work surface with an appropriate decontamination solution.
  - Carefully remove and dispose of all PPE in the designated cytotoxic waste container.
  - Wash hands thoroughly with soap and water.

Storage:

- Store **Entrectinib-d4** in a tightly sealed, clearly labeled container.
- Keep in a secure, designated, and well-ventilated area, away from incompatible materials.

Disposal Plan

All waste generated from handling **Entrectinib-d4** is considered cytotoxic waste and must be disposed of according to institutional and local regulations.

Waste Segregation and Disposal:

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Waste Type	Disposal Container
Solid Waste (e.g., contaminated gloves, gowns, absorbent pads, vials)	Labeled, leak-proof, puncture-resistant cytotoxic waste container (often purple or marked with a cytotoxic symbol).
Sharps (e.g., needles, scalpels)	Labeled, puncture-proof sharps container for cytotoxic waste.
Liquid Waste (e.g., unused solutions)	Labeled, leak-proof container for chemical waste, designated for cytotoxic compounds. Do not pour down the drain.

All cytotoxic waste should be collected by a licensed hazardous waste disposal service for incineration.

Emergency Procedures: Spill and Exposure Management

Spill Cleanup:

- Evacuate and Secure: Immediately alert others in the area and restrict access.
- Don PPE: Put on a full set of fresh PPE, including respiratory protection.
- Contain the Spill:
  - For powders: Gently cover the spill with damp absorbent material to avoid raising dust.
  - For liquids: Cover the spill with absorbent pads, starting from the outside and working inwards.
- Clean the Area:
  - Carefully collect all contaminated materials using tools like forceps and place them into a cytotoxic waste container.

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- Decontaminate the spill area with an appropriate cleaning agent, followed by a rinse with water.

- Dispose of Waste: All cleanup materials must be disposed of as cytotoxic waste.
- Report: Report the spill to the laboratory supervisor and the institutional safety office.

Personnel Exposure:

Exposure Route	Immediate Action
Skin Contact	Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
Inhalation	Move to fresh air immediately.
Ingestion	Rinse the mouth with water. Do not induce vomiting.

Seek immediate medical attention after any exposure and report the incident to your supervisor and occupational health services.

Workflow for Handling **Entrectinib-d4**

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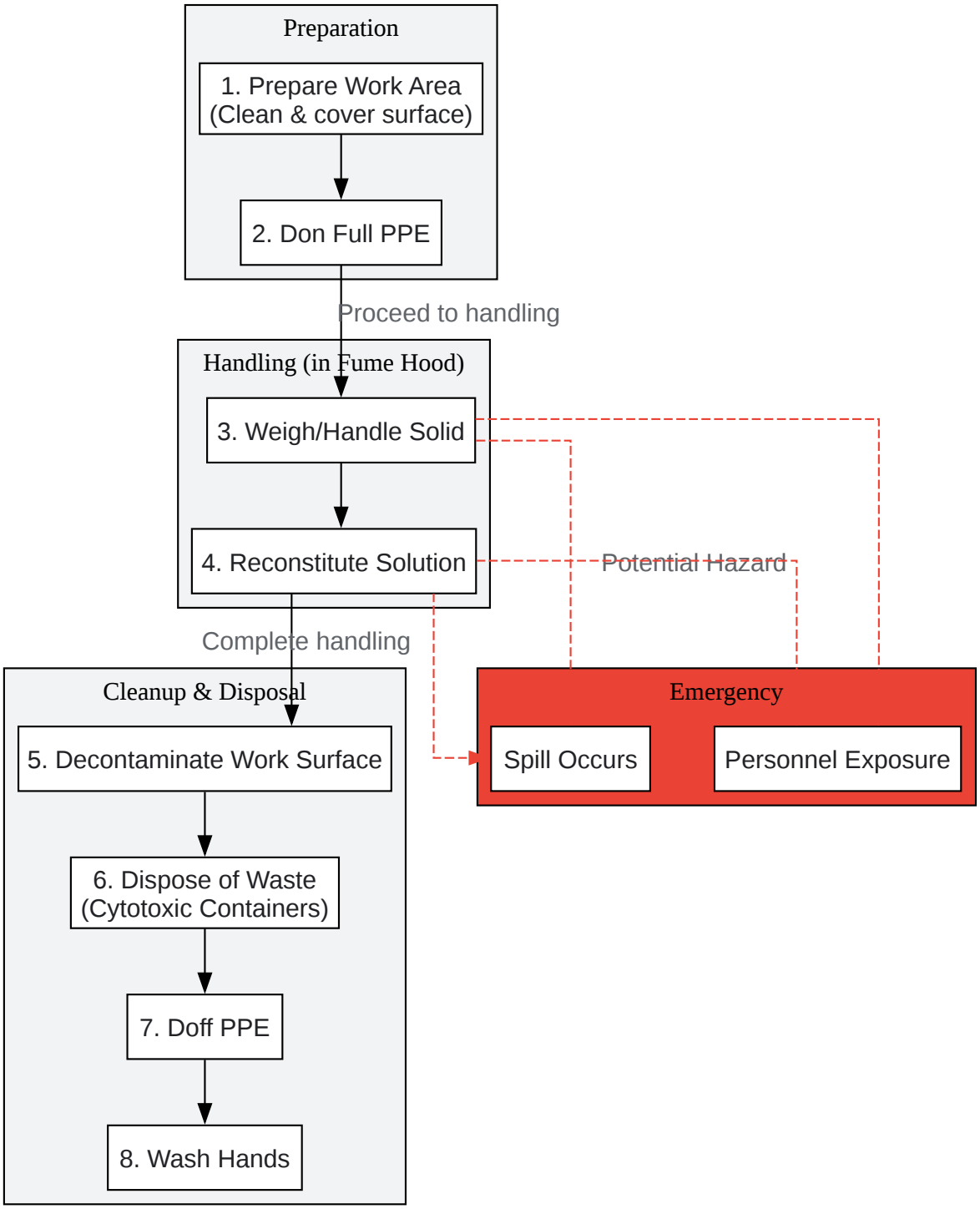

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Caption: Workflow for the safe handling of **Entrectinib-d4**.

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References

- 1. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
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